

# Essential Safety and Logistical Information for Handling D-Glucose-13C-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: *D-Glucose-13C-4*

Cat. No.: *B12415521*

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For researchers, scientists, and drug development professionals, the proper handling of isotopically labeled compounds is paramount for both personal safety and experimental integrity. This guide provides essential, immediate safety and logistical information for **D-Glucose-13C-4**, including operational and disposal plans.

## Personal Protective Equipment (PPE)

When handling **D-Glucose-13C-4**, a stable, non-radioactive isotope-labeled sugar, adherence to standard laboratory safety protocols is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safe handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

PPE Category	Item	Specifications and Use
Eye Protection	Safety glasses with side shields or goggles	Essential to protect eyes from potential dust particles. <a href="#">[1]</a>
Hand Protection	Disposable nitrile gloves	Minimum requirement for handling. It is advisable to change gloves immediately if they become contaminated.
Body Protection	Laboratory coat	Standard practice to protect skin and clothing from potential spills.
Respiratory Protection	NIOSH/CEN approved respirator	Recommended when there is a potential for dust formation or when working in poorly ventilated areas.

## Operational Plan: Step-by-Step Handling Protocol

Following a structured workflow ensures both safety and the integrity of the experiment.

### 1. Pre-Handling Preparation:

- Hazard Assessment: Before starting any procedure, perform a risk assessment specific to your experiment.
- Gather Materials: Ensure all necessary PPE, handling equipment (e.g., spatulas, weigh boats), and labeled waste containers are readily accessible.
- Work Area: Prepare a clean, designated area for handling the compound. For procedures that may generate dust, a chemical fume hood should be utilized.

### 2. Handling the Solid Compound:

- Don PPE: Put on the appropriate personal protective equipment as outlined in the table above.

- Weighing: Carefully weigh the desired amount of **D-Glucose-13C-4**. To minimize dust creation, handle the powder gently. If dust is generated, ensure proper ventilation or use respiratory protection.
- Solution Preparation: When preparing a solution, slowly add the solid **D-Glucose-13C-4** to the solvent to avoid splashing.

### 3. Storage:

- Keep the container tightly closed.
- Store at room temperature, away from light and moisture.

## Disposal Plan

Proper disposal of **D-Glucose-13C-4** and associated waste is critical to maintain a safe laboratory environment and comply with regulations.

### Waste Segregation:

- Solid Waste: Collect unused **D-Glucose-13C-4** powder and contaminated disposable items (e.g., weigh boats, gloves, paper towels) in a designated, sealed, and clearly labeled waste container.
- Liquid Waste: Collect aqueous solutions of **D-Glucose-13C-4** in a separate, clearly labeled waste container. Do not pour solutions down the drain unless permitted by your institution's and local regulations.

### Disposal Procedures:

- Labeling: All waste containers must be clearly labeled with "**D-Glucose-13C-4 Waste**" and any solvents used.
- Regulatory Compliance: Dispose of all waste in accordance with local, state, and federal environmental regulations. It is best practice to consult your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal. Surplus and non-recyclable solutions should be offered to a licensed disposal company. **D-Glucose-13C-4** is not classified as dangerous goods for transport.

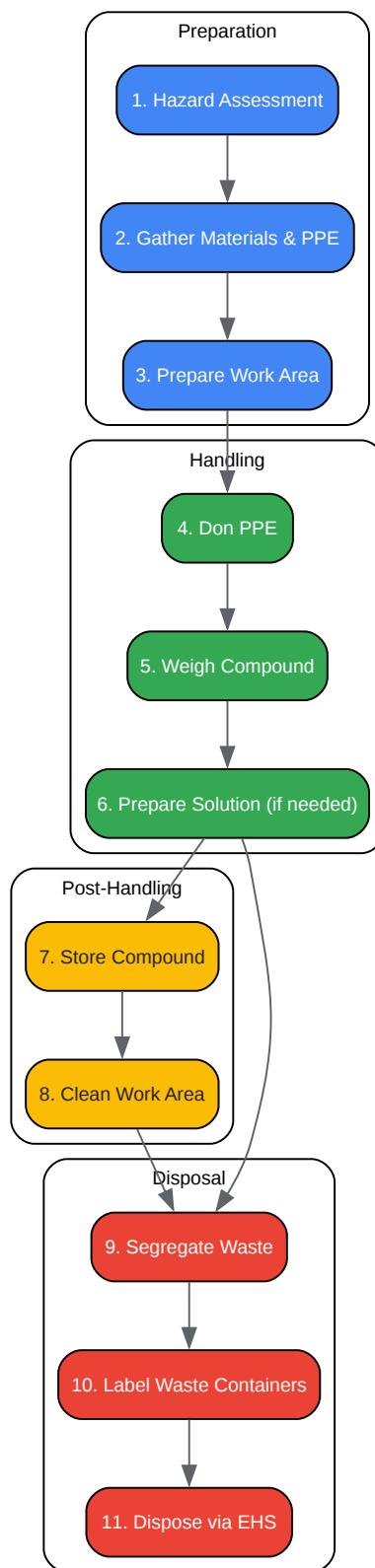
## Quantitative Data

The following table summarizes key quantitative data for **D-Glucose-13C-4**.

Property	Value
Molecular Weight	181.15 g/mol
Appearance	White, crystalline powder
Storage Temperature	Room temperature
Oral LD50 (Rat)	25800 mg/kg (for D-Glucose)

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **D-Glucose-13C-4** in a laboratory setting.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)